

An In-depth Technical Guide to Fmoc-N-methyl-beta-alanine

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Compound of Interest

Compound Name: *Fmoc-N-methyl-beta-alanine*

Cat. No.: *B184346*

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For Researchers, Scientists, and Drug Development Professionals

Fmoc-N-methyl-beta-alanine is a specialized amino acid derivative crucial in the field of peptide synthesis and drug discovery. The incorporation of an N-methyl group into the peptide backbone introduces conformational constraints, which can significantly enhance the metabolic stability, bioavailability, and proteolytic resistance of peptide-based therapeutics. The 9-fluorenylmethyloxycarbonyl (Fmoc) protecting group is instrumental for its application in solid-phase peptide synthesis (SPPS), allowing for selective deprotection under mild basic conditions. This guide provides a comprehensive overview of its chemical properties, synthesis, and application in peptide synthesis.

Physicochemical Properties and Specifications

The fundamental properties of **Fmoc-N-methyl-beta-alanine** are summarized in the table below, providing a quick reference for researchers.

Property	Value	Citations
Molecular Weight	325.36 g/mol	[1][2][3][4]
Molecular Formula	C19H19NO4	[1][2][3][5]
CAS Number	172965-84-3	[1][2][4][5]
Appearance	Off-white to white or light yellow solid	[1][5]
Purity	≥ 97% (HPLC)	[1]
Melting Point	110-120 °C	[5]
Boiling Point	525.4 ± 29.0 °C (Predicted)	[5][6]
Density	1.264 ± 0.06 g/cm3 (Predicted)	[5]
Storage Conditions	2-8 °C, dry environment	[1][4][5]

Experimental Protocols

Protocol 1: Synthesis of Fmoc-β-alanine (Precursor)

This protocol outlines the synthesis of the precursor, Fmoc-β-alanine, which can then be N-methylated.

Materials:

- β-alanine
- 10% aqueous Sodium Carbonate (Na₂CO₃) solution
- 9-fluorenylmethyloxycarbonyl chloride (Fmoc-Cl)
- Dioxane
- 2N Hydrochloric Acid (HCl)
- Ethyl acetate

- Hexane
- Ether

Procedure:

- Dissolve β -alanine in a 10% aqueous Na_2CO_3 solution in a flask with stirring.[7]
- Cool the flask in an ice bath.[7]
- Slowly add a solution of Fmoc-Cl in dioxane dropwise to the cooled β -alanine solution.[7]
- Continuously stir the reaction mixture for 4 hours at room temperature.[7]
- After the reaction is complete, add water to dilute the mixture and separate the aqueous layer.[7]
- Wash the aqueous layer three times with ether.[7]
- Acidify the aqueous phase to a pH of 2 using 2N HCl.[7]
- Extract the product with ethyl acetate three times.[7]
- Combine the organic layers and concentrate to yield the crude product.[7]
- Recrystallize the crude product from a mixture of ethyl acetate and hexane to obtain pure, solid Fmoc- β -Ala.[7]

Protocol 2: Solid-Phase Synthesis of Fmoc-N-methyl- β -alanine

This protocol describes a solid-phase method for the N-methylation of Fmoc- β -alanine using a 2-chlorotrityl chloride (2-CTC) resin.[8]

Materials:

- 2-chlorotrityl chloride (2-CTC) resin

- Fmoc- β -alanine
- Anhydrous Dichloromethane (DCM)
- N,N-Diisopropylethylamine (DIEA)
- N-Methylpyrrolidone (NMP)
- Dimethyl sulfate or Methyl iodide
- Trifluoroacetic acid (TFA)
- MilliQ water

Procedure:

1. Fmoc- β -alanine C-Carboxylic Acid Protection:

- Dissolve 3 equivalents of Fmoc- β -alanine in the minimum required volume of anhydrous DCM.[8]
- Add this solution to the 2-CTC resin in a reactor.[8]
- Immediately add 9 equivalents of DIEA to the mixture and stir for 2 hours.[8]

2. N-Methylation:

- Prepare "Solution B" and "Solution C" as per the Biron-Kessler method.[8]
- Add 10 mL/g of resin of Solution B and shake for 3 minutes.[8]
- Add 10 mL/g of resin of Solution C (containing either dimethyl sulfate or methyl iodide) and shake for an additional 2 minutes.[8]
- Drain the solution and wash the resin twice with NMP.[8]
- Repeat this N-methylation step twice more.[8]

3. Cleavage from Resin:

- Wash the resin twice with DMF and twice with DCM.[8]
- Prepare a cleavage solution of 1% TFA in DCM.[8]
- Add the cleavage solution to the resin (10 mL/g of resin) and shake for 1 minute.[8]
- Drain the solution into MilliQ water.[8]

- Repeat the cleavage and draining steps four times to ensure complete cleavage of the Fmoc-N-methyl- β -alanine from the resin.[8]

Protocol 3: Incorporation of Fmoc-N-methyl- β -alanine into a Peptide via SPPS

This protocol provides a general workflow for the incorporation of Fmoc-N-methyl- β -alanine into a growing peptide chain on a solid support.

Materials:

- Peptide synthesis resin with a free amino group
- 20% (v/v) piperidine in DMF
- DMF
- Fmoc-N-methyl- β -alanine
- Coupling agents (e.g., HATU, HCTU)
- Base (e.g., DIEA, N-methylmorpholine)

Procedure:

1. Fmoc Deprotection:

- Swell the resin in DMF.
- Treat the resin with 20% piperidine in DMF for approximately 7 minutes to remove the Fmoc protecting group from the N-terminal amino acid of the peptide chain.[9]
- Wash the resin thoroughly with DMF to remove piperidine and the cleaved Fmoc adduct.[9]

2. Coupling:

- Dissolve Fmoc-N-methyl- β -alanine and a coupling agent (e.g., HATU) in DMF containing a base (e.g., DIEA).[9]
- Add the activated amino acid solution to the deprotected resin.
- Allow the coupling reaction to proceed for at least 4 hours.[9]
- Wash the resin with DMF to remove any unreacted reagents.

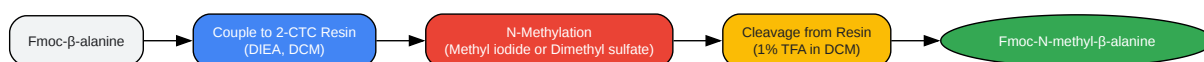
3. Iteration:

- Repeat the deprotection and coupling steps with the subsequent amino acids in the desired peptide sequence.

Visualizations

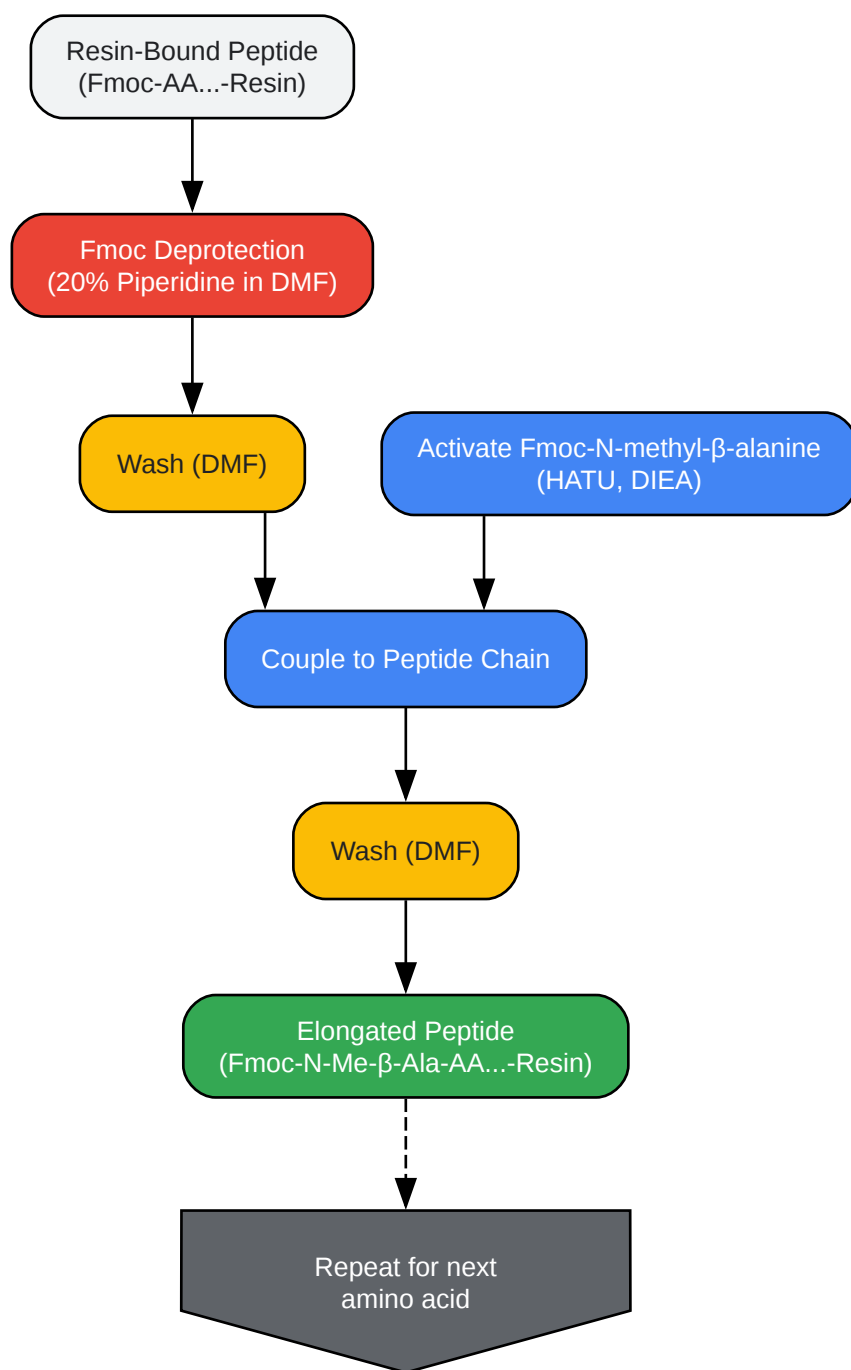
Synthesis and Application Workflows

The following diagrams illustrate the key processes involving **Fmoc-N-methyl-beta-alanine**.



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Caption: Solid-phase synthesis workflow for **Fmoc-N-methyl-beta-alanine**.



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Caption: Incorporation of **Fmoc-N-methyl-beta-alanine** into a peptide via SPPS.

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